

Preventing degradation of Methyl 13-cis-4-Oxoretinoate in solution

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Compound of Interest

Compound Name: Methyl 13-cis-4-Oxoretinoate

Cat. No.: B1676423

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Technical Support Center: Methyl 13-cis-4-Oxoretinoate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the handling, storage, and troubleshooting of experiments involving **Methyl 13-cis-4-Oxoretinoate**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **Methyl 13-cis-4-Oxoretinoate**?

A1: For long-term storage, **Methyl 13-cis-4-Oxoretinoate** solid should be stored at -20°C.^{[1][2]} The solid form is stable for at least four years under these conditions.

Q2: How should I prepare stock solutions of **Methyl 13-cis-4-Oxoretinoate**?

A2: Stock solutions should be prepared using an appropriate organic solvent. Acetonitrile and chloroform are suitable solvents, with a solubility of 1-10 mg/mL.^[1] For cell culture experiments, dimethyl sulfoxide (DMSO) can be used to prepare a concentrated stock, which is then further diluted in the culture medium. However, it is important to note that some retinoids have shown degradation in DMSO over several weeks, so freshly prepared solutions are recommended.^[3] When preparing solutions, it is advisable to use solvents purged with an inert gas (e.g., argon or nitrogen) to minimize oxidation.

Q3: How stable is **Methyl 13-cis-4-Oxoretinoate** in aqueous solutions?

A3: **Methyl 13-cis-4-Oxoretinoate** is sparingly soluble in aqueous buffers and solutions are not stable. It is not recommended to store aqueous solutions for more than one day.^[4] For experiments requiring an aqueous environment, it is best to dilute a concentrated stock in an organic solvent into the aqueous buffer immediately before use.

Q4: What are the main factors that cause the degradation of **Methyl 13-cis-4-Oxoretinoate** in solution?

A4: Like other retinoids, **Methyl 13-cis-4-Oxoretinoate** is susceptible to degradation from exposure to light, heat, and oxygen.^[5] Acidic conditions can also promote degradation, as it is a degradation product of 13-cis retinoic acid under such conditions.^[1]

Q5: Are there any known biological activities of **Methyl 13-cis-4-Oxoretinoate**?

A5: While specific studies on **Methyl 13-cis-4-Oxoretinoate** are limited, its unmethylated form, 4-oxo-13-cis-retinoic acid, is known to be a biologically active metabolite of isotretinoin.^[4] 4-oxo-retinoids have been shown to bind to and activate Retinoic Acid Receptors (RARs), thereby regulating gene transcription.^{[6][7][8]}

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Loss of compound activity or inconsistent experimental results.	Degradation of Methyl 13-cis-4-Oxoretinoate in solution.	Prepare fresh solutions for each experiment. Store stock solutions at -80°C in amber vials under an inert gas. Minimize exposure to light and room temperature during handling.
Precipitation of the compound in aqueous media.	Low aqueous solubility.	Increase the percentage of organic co-solvent (e.g., DMSO, ethanol) in the final solution, ensuring the solvent concentration is compatible with your experimental system. Prepare the final dilution immediately before use.
Discoloration of the solution (e.g., yellowing).	Oxidation or photodegradation.	Handle the compound and its solutions under yellow or red light. Use deoxygenated solvents and store solutions under an inert gas. Consider adding an antioxidant like Butylated Hydroxytoluene (BHT).
Variability between different batches of the compound.	Differences in purity or handling.	Purchase from a reputable supplier providing a certificate of analysis. Handle all batches consistently, following recommended storage and handling procedures.

Data Presentation

Table 1: Solubility of **Methyl 13-cis-4-Oxoretinoate** and Related Compounds

Compound	Solvent	Solubility	Reference
Methyl 13-cis-4-Oxoretinoate	Acetonitrile	1-10 mg/mL	[1]
Chloroform	1-10 mg/mL	[1]	
4-oxo-Isotretinoin	Ethanol	~15 mg/mL	[4]
DMSO	~30 mg/mL	[4]	
Dimethyl formamide (DMF)	~30 mg/mL	[4]	

Table 2: General Stability of Retinoids in Different Solvents (Stored at -80°C)

Retinoid	Solvent	Stability	Observation	Reference
all-trans-Retinoic Acid	Ethanol	Stable	[3]	
Methanol	Stable	[3]		
DMSO	Degrades	Emergence of degradation products over 3 weeks.	[3]	

Table 3: Recommended Concentrations of BHT as a Stabilizer for Retinoids

Application	BHT Concentration	Reference
In Methanol Solution (for retinol)	0.5 mg/mL	[9]
Cosmetic Leave-on Products	0.1%	[10]
Cosmetic Rinse-off Products	0.5%	[10]

Experimental Protocols

Protocol 1: General Procedure for Assessing the Stability of **Methyl 13-cis-4-Oxoretinoate** in Solution

This protocol outlines a general method to evaluate the stability of **Methyl 13-cis-4-Oxoretinoate** in a specific solvent under various conditions.

1. Materials:

- **Methyl 13-cis-4-Oxoretinoate** (solid)
- High-purity solvent of choice (e.g., ethanol, acetonitrile, DMSO)
- Amber HPLC vials with septa
- Inert gas (e.g., argon or nitrogen)
- Calibrated HPLC or UPLC system with a UV detector
- Appropriate HPLC column (e.g., C18 reversed-phase)
- Mobile phase (e.g., acetonitrile/water gradient with 0.1% formic acid)
- Temperature-controlled incubator and photostability chamber

2. Preparation of Stock Solution: a. Accurately weigh a known amount of **Methyl 13-cis-4-Oxoretinoate**. b. Dissolve in the chosen solvent to a final concentration of 1 mg/mL. To minimize oxidation, use a solvent that has been sparged with inert gas. c. Perform this step under yellow or red light to prevent photodegradation.

3. Sample Preparation for Stability Study: a. Dilute the stock solution with the same solvent to a working concentration suitable for HPLC analysis (e.g., 10 µg/mL). b. Aliquot the working solution into amber HPLC vials and seal securely. c. Prepare multiple vials for each storage condition and time point.

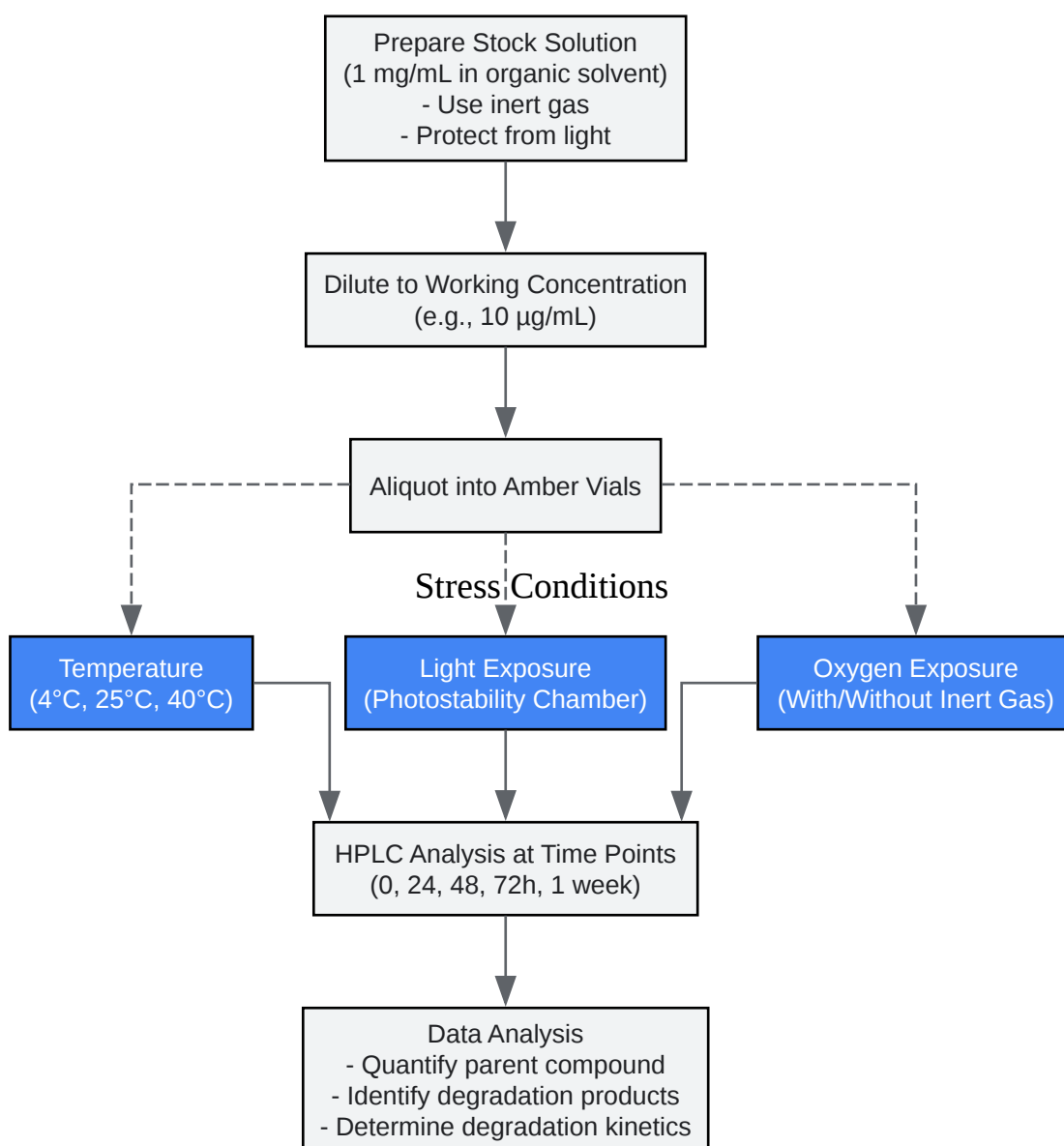
4. Storage Conditions (Stress Testing): a. Temperature: Store vials at different temperatures (e.g., 4°C, 25°C, and 40°C). b. Light Exposure: Place vials in a photostability chamber with controlled light exposure (e.g., UVA and visible light). Wrap control vials in aluminum foil. c. Oxygen Exposure: For some vials, do not use inert gas to assess the impact of atmospheric oxygen.

5. Sample Analysis: a. At specified time points (e.g., 0, 24, 48, 72 hours, and 1 week), retrieve one vial from each storage condition. b. Immediately analyze the sample by HPLC. A typical

method would involve a C18 column with a gradient elution of acetonitrile and water (with 0.1% formic acid) and UV detection at the λ_{max} of **Methyl 13-cis-4-Oxoretinoate**. c. Quantify the peak area of the parent compound and any new peaks that appear, which may be degradation products.

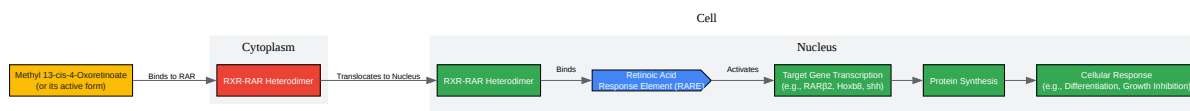
6. Data Analysis: a. Calculate the percentage of **Methyl 13-cis-4-Oxoretinoate** remaining at each time point relative to the initial concentration (time 0). b. Plot the percentage remaining versus time for each condition to determine the degradation kinetics.

Visualizations



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Caption: Workflow for assessing the stability of **Methyl 13-cis-4-Oxoretinoate**.



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Caption: Putative signaling pathway of **Methyl 13-cis-4-Oxoretinoate** via RAR activation.

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